

# 1-(4-Chlorophenylazo)piperidine chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(4-Chlorophenylazo)piperidine

Cat. No.: B1194661

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## An In-depth Technical Guide on 1-(4-Chlorophenylazo)piperidine

Notice: Information regarding the specific chemical "**1-(4-Chlorophenylazo)piperidine**" is not available in the public domain based on the conducted search. The provided information pertains to structurally related but distinct compounds containing the 1-(4-chlorophenyl) and piperidine moieties, but not the specific "azo" linkage requested.

This guide, therefore, cannot provide specific data, experimental protocols, or signaling pathways for "**1-(4-Chlorophenylazo)piperidine**". Instead, it will present information on related compounds to offer a broader context for researchers interested in this chemical scaffold.

## Chemical Structure and Properties of Related Compounds

While the structure of **1-(4-Chlorophenylazo)piperidine** could not be found, the structures of related piperidine and piperazine derivatives are well-documented.

Table 1: Physicochemical Properties of Related Compounds

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol )
1-(4-Chlorophenyl)piperazine	38212-33-8	C <sub>10</sub> H <sub>13</sub> ClN <sub>2</sub>	196.7
4-(4-Chlorophenyl)piperidine	26905-02-2	C <sub>11</sub> H <sub>14</sub> ClN	195.69[1]
4-(4-Chlorophenyl)piperidine-4-ol	39512-49-7	C <sub>11</sub> H <sub>14</sub> ClNO	211.69[2][3]
1-(4-chlorophenyl)piperidine-3-carboxylic acid	1369159-58-9	C <sub>12</sub> H <sub>14</sub> ClNO <sub>2</sub>	239.7[4]

## Synthesis of Related Piperidine Derivatives

Detailed synthetic protocols are available for various substituted piperidines. These methodologies can provide a foundational understanding for the potential synthesis of novel derivatives.

### General Synthesis of N-(4-chlorophenylacetyl)piperidine[5]

A solution of dry pyridine and piperidine in dry ether is stirred vigorously while a solution of freshly distilled 4-chlorophenyl acetyl chloride in ether is added dropwise. After several hours, the mixture is diluted with water, and the organic phase is collected. The aqueous phase is extracted with ether, and the combined ether phases are washed successively with dilute hydrochloric acid, sodium hydroxide solution, and saturated sodium chloride solution. After drying and concentration, the resulting oil is purified by percolation through neutral alumina and crystallization.

### Synthesis of 4-(4-Chlorophenyl)piperidin-4-ol[2]

1-benzyl-4-(4-chlorophenyl)-4-piperidinol is mixed with pure water and a palladium-carbon catalyst. Hydrogen gas is introduced to perform catalytic hydrogenation for deprotection. The product is filtered, and the filter cake is washed with ethyl acetate. The pH of the aqueous phase is adjusted with sodium hydroxide, and the solution is extracted with dichloromethane. The organic phase is concentrated, and the final product is obtained after refluxing with toluene and cooling with ethyl acetate.

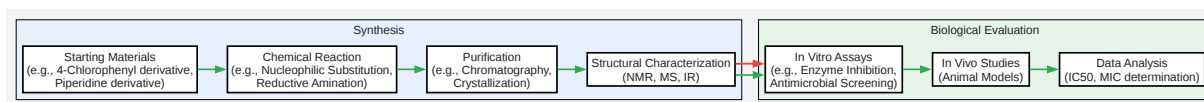
## Biological Activity of Related Compounds

Various derivatives of chlorophenyl-substituted piperidines and piperazines have been investigated for their biological activities.

- **Antimicrobial and Anticancer Activity:** A series of 2-(4-(2-chloroacetyl)piperazin-1-yl)-N-(2-(4-chlorophenyl)-4-oxoquinazolin-3(4H)-yl)acetamide derivatives were synthesized and evaluated for their in vitro antimicrobial and anticancer activities. Some compounds displayed significant antimicrobial activity, and one compound showed good anticancer activity.[\[5\]](#)
- **Enzyme Inhibition:** Synthesized compounds bearing 1,3,4-oxadiazole and piperidine moieties have demonstrated inhibitory activity against acetylcholinesterase and urease.[\[6\]](#)[\[7\]](#)
- **Anti-tuberculosis Activity:** Piperidinol analogs have been identified with anti-tuberculosis activity. Structure-activity relationship studies have led to the generation of optimized compounds with good activity.[\[8\]](#)

## Experimental Workflows and Logical Relationships

While no specific signaling pathways for **1-(4-Chlorophenylazo)piperidine** can be depicted, a generalized workflow for the synthesis and evaluation of related piperidine derivatives can be illustrated.



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Caption: Generalized workflow for the synthesis and biological evaluation of piperidine derivatives.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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